

# Application Notes and Protocols for the Analytical Characterization of Maytansinoid B

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## Compound of Interest

Compound Name: Maytansinoid B

Cat. No.: B10857353

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## Introduction

Maytansinoids are a class of potent antimitotic agents, first isolated from the plant *Maytenus ovatus*.<sup>[1][2]</sup> Their powerful cytotoxicity has made them a critical component in the development of Antibody-Drug Conjugates (ADCs) for targeted cancer therapy.<sup>[1][3]</sup>

**Maytansinoid B**, a derivative within this class, possesses the characteristic 19-membered ansa macrolide structure responsible for its biological activity.<sup>[2][4]</sup> Accurate and robust analytical methods are essential for the characterization, quantification, and stability assessment of **Maytansinoid B** in both research and drug development settings.

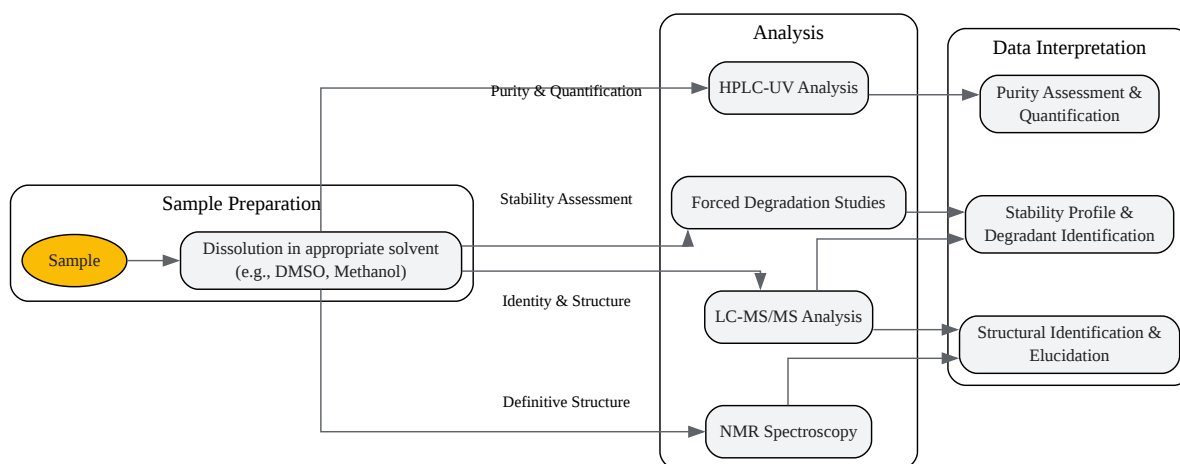
This document provides detailed application notes and protocols for the analytical characterization of **Maytansinoid B** using High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. It also outlines a protocol for forced degradation studies to assess the stability of the molecule.

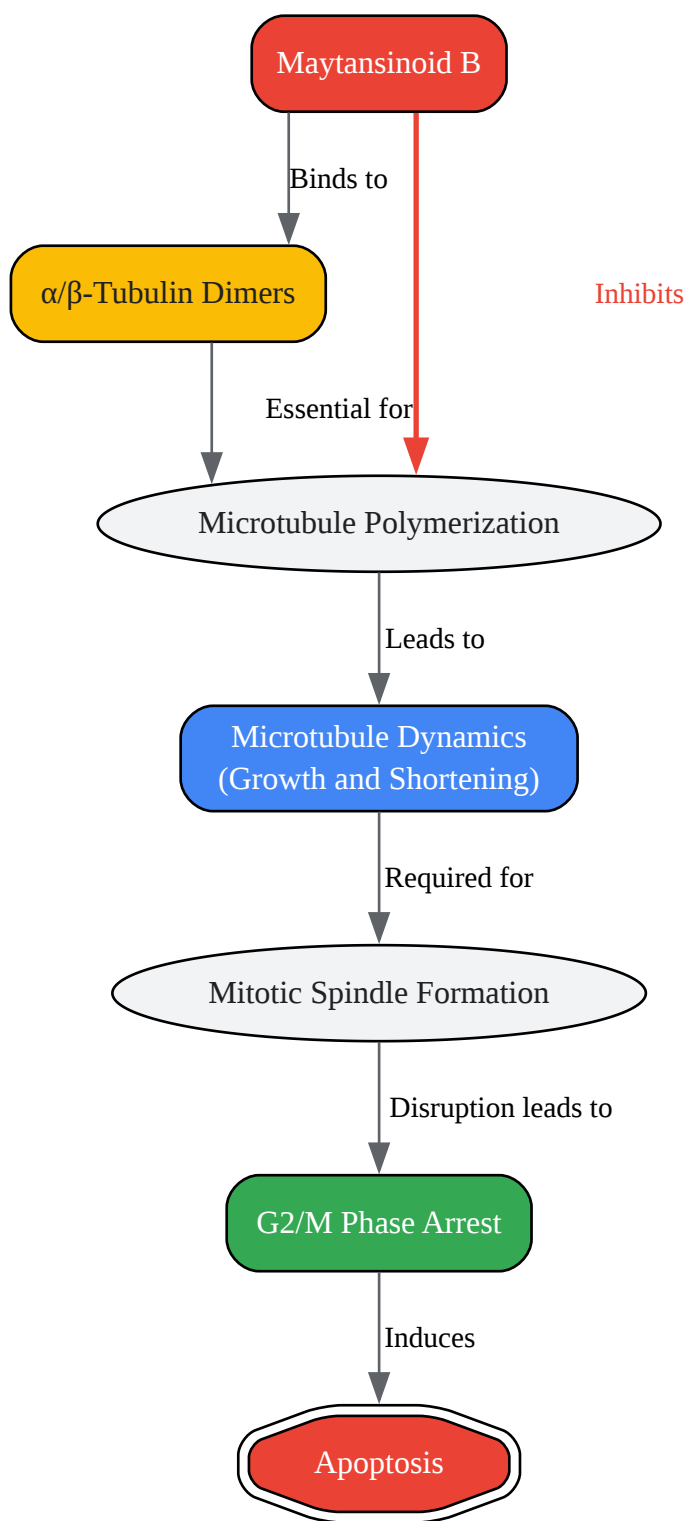
Physicochemical Properties of **Maytansinoid B**<sup>[4]</sup>

Property	Value
Molecular Formula	C <sub>36</sub> H <sub>51</sub> ClN <sub>4</sub> O <sub>10</sub>
Molecular Weight	735.26 g/mol
Appearance	White to light yellow solid

## Analytical Characterization Workflow

The comprehensive characterization of **Maytansinoid B** involves a multi-step analytical workflow to confirm its identity, purity, and stability. This typically begins with chromatographic separation, followed by mass spectrometric and spectroscopic analysis for structural elucidation and quantification.





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